

Application Notes: 1,3-Dichloropentane in the Synthesis of Novel Organic Materials

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Compound of Interest

Compound Name: 1,3-Dichloropentane

Cat. No.: B1348517

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Audience: Researchers, scientists, and drug development professionals.

Abstract: Based on a comprehensive review of publicly available scientific literature and patent databases, the direct application of **1,3-dichloropentane** as a primary monomer or starting material for the synthesis of well-characterized novel organic materials is not extensively documented. The available information is largely confined to its fundamental chemical properties and its use in specialized studies, such as kinetic isotope effect experiments.^{[1][2]} This document provides an overview of the known properties of **1,3-dichloropentane** and explores its theoretical potential in the synthesis of new polymers and heterocyclic compounds based on the reactivity of its functional groups. Generalized experimental protocols for reactions involving similar dichloroalkanes are also presented as a starting point for further research.

Physicochemical and Identification Data

A thorough understanding of the substrate's properties is critical for designing synthetic routes and purification strategies. The key identification and physicochemical properties of **1,3-dichloropentane** are summarized below.

Table 1: Properties of **1,3-Dichloropentane**

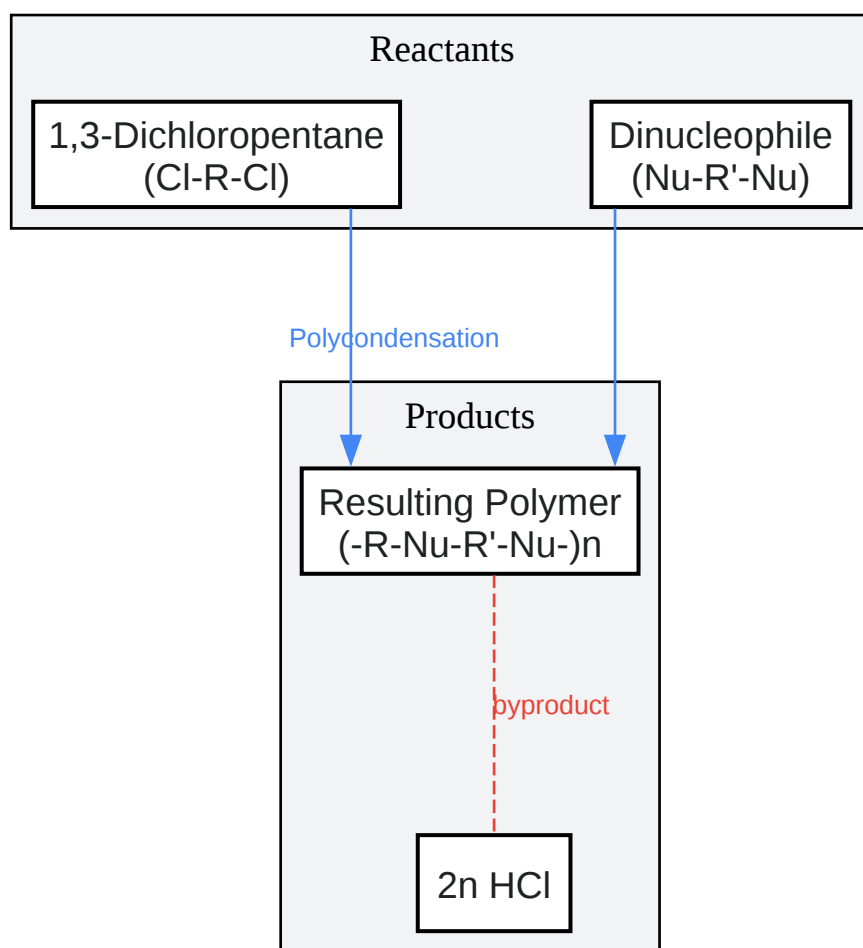
Property	Value	Source
IUPAC Name	1,3-dichloropentane	[3][4]
Molecular Formula	C ₅ H ₁₀ Cl ₂	[1][3][4]
Molecular Weight	141.04 g/mol	[1][4]
CAS Number	30122-12-4	[1][2][3]
SMILES	CCC(CCCl)Cl	[3]

Potential Synthetic Applications

The presence of two chlorine atoms at the 1 and 3 positions makes **1,3-dichloropentane** a potentially versatile bifunctional electrophile for creating new molecular architectures.

Theoretical Application in Polymer Synthesis

1,3-Dichloropentane could serve as an A-A type monomer in polycondensation reactions with B-B type nucleophilic comonomers, such as diols, diamines, or dithiols. This would lead to the formation of novel polyethers, polyamines, or polythioethers, respectively, with the pentane backbone influencing the polymer's flexibility and solubility.

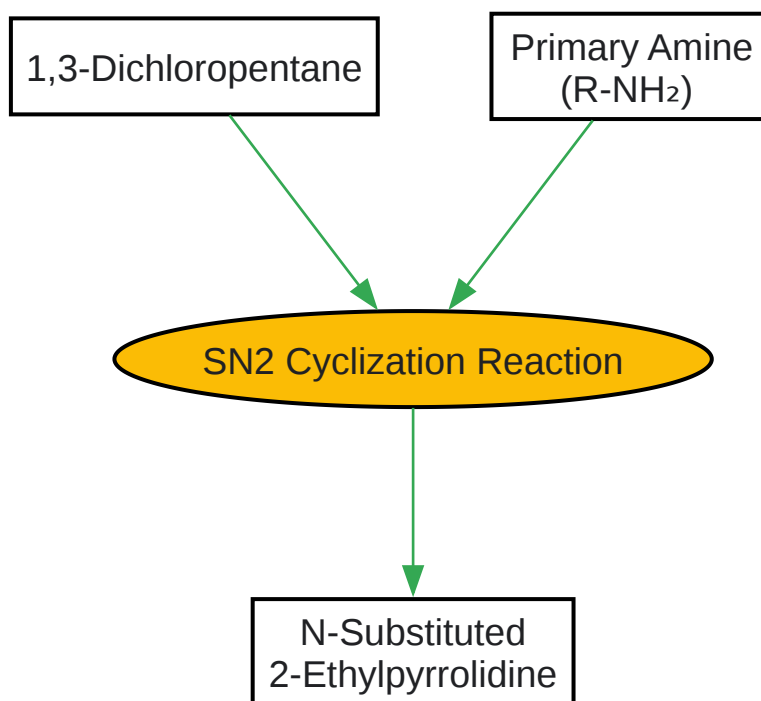


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Caption: Hypothetical polycondensation workflow using **1,3-dichloropentane**.

Theoretical Application in Heterocyclic Synthesis

The 1,3-dielectrophilic nature of **1,3-dichloropentane** is suitable for the construction of five-membered heterocyclic rings through intramolecular cyclization with a dinucleophile. For instance, reaction with a primary amine (R-NH_2) could yield N-substituted 2-ethylpyrrolidines, and reaction with sodium sulfide (Na_2S) could produce 2-ethylthiolane.



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References

- 1. 1,3-Dichloropentane | 30122-12-4 | FBA12212 | Biosynth [biosynth.com]
- 2. 1,3-Dichloropentane | CymitQuimica [cymitquimica.com]
- 3. 1,3-Dichloropentane | C₅H₁₀Cl₂ | CID 520465 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. (3S)-1,3-dichloropentane | C₅H₁₀Cl₂ | CID 57480770 - PubChem [pubchem.ncbi.nlm.nih.gov]
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